

Essential Safety and Logistical Information for Handling FM 2-10

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Compound of Interest

Compound Name: FM 2-10

Cat. No.: B1148110

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Chemical Identification:

- Product Name: **FM 2-10**
- Chemical Name: N-(3-Triethylammoniumpropyl)-4-(4-(diethylamino)styryl)pyridinium dibromide[1][2]
- Synonyms: SynaptoGreen™ C2, MM 2-10[1][2]
- Appearance: Red solid soluble in water[3][4]
- Molecular Weight: 555.43 g/mol (Note: some sources may list a different molecular weight for the salt form)

Primary Applications:

FM 2-10 is a fluorescent, water-soluble styryl dye used extensively in neuroscience research. [5][6][7] Its primary application is to identify actively firing neurons and to investigate the mechanisms of activity-dependent vesicle cycling.[5][6] The dye is virtually non-fluorescent in aqueous solutions but becomes intensely fluorescent upon insertion into the outer leaflet of cell membranes.[7] This property allows for the labeling and tracking of synaptic vesicles during endocytosis and exocytosis.

Hazard Identification and Safety Precautions

According to the Safety Data Sheet for SynaptoGreen™ C2 (an equivalent of **FM 2-10**), the product is not classified as hazardous according to Regulation (EC) No 1272/2008 [CLP] and Directive 1999/45/EC.[1] However, it is crucial to handle the compound with care as it may be harmful if inhaled, ingested, or absorbed through the skin, and may cause irritation to the skin, eyes, and respiratory tract.[1]

Hazard Ratings:

Rating System	Health Hazard	Flammability	Physical Hazard/Reactivity
HMIS Classification	0	0	0
NFPA Rating	0	0	0

Data sourced from the Biotium MSDS for SynaptoGreen™ C2.[1]

Personal Protective Equipment (PPE)

Standard laboratory personal protective equipment should be worn at all times when handling **FM 2-10**.

PPE Category	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). A lab coat should be worn to prevent skin contact.
Respiratory Protection	Not required under normal use with adequate ventilation. If dusts are generated, use a NIOSH-approved respirator.
Hand Protection	Compatible chemical-resistant gloves.

This information is based on general laboratory safety guidelines and SDS recommendations.
[1][2]

Handling and Storage

Safe Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Avoid inhalation of dust or vapor.[\[1\]](#)
- Use with adequate local exhaust ventilation.[\[2\]](#)
- Wash hands thoroughly after handling.
- Keep container tightly closed when not in use.[\[2\]](#)

Storage Conditions:

- Store at room temperature.[\[6\]](#)
- Protect from light, especially when in solution.[\[5\]](#)
- Store in a dry and well-ventilated place.[\[2\]](#)
- The lyophilized product is stable for at least 6 months when stored desiccated and protected from light.[\[8\]](#)

Operational Plans

Spill and Emergency Procedures

In Case of a Spill:

- Wear appropriate personal protective equipment (see table above).
- For a powder spill, cover with a plastic sheet to minimize dust generation.[\[2\]](#)
- Mechanically take up the spilled material and place it in a suitable, labeled container for disposal.[\[2\]](#)

- For a solution spill, absorb with an inert material (e.g., vermiculite, dry sand) and place in a chemical waste container.
- Clean the spill area thoroughly with soap and water.[\[2\]](#)

First Aid Measures:

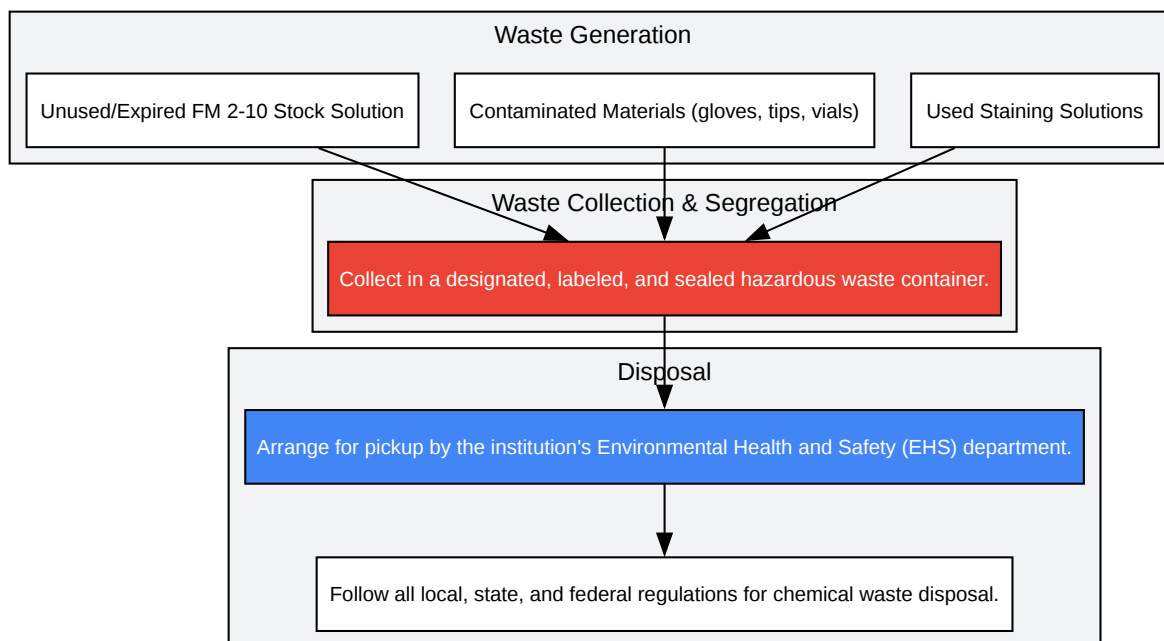
Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Consult a physician. [1] [2]
Skin Contact	Wash off immediately with soap and plenty of water. Remove contaminated clothing. Consult a physician if irritation persists. [1] [2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Consult a physician. [2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink plenty of water. Consult a physician. [1] [2]

Consult the Safety Data Sheet for complete first-aid procedures.[\[1\]](#)[\[2\]](#)

Disposal Plan

Dispose of **FM 2-10** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. While the SDS does not classify it as a hazardous substance, it is recommended to treat it as a chemical waste.

Disposal Workflow:



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Caption: Workflow for the safe disposal of **FM 2-10** waste.

Experimental Protocols

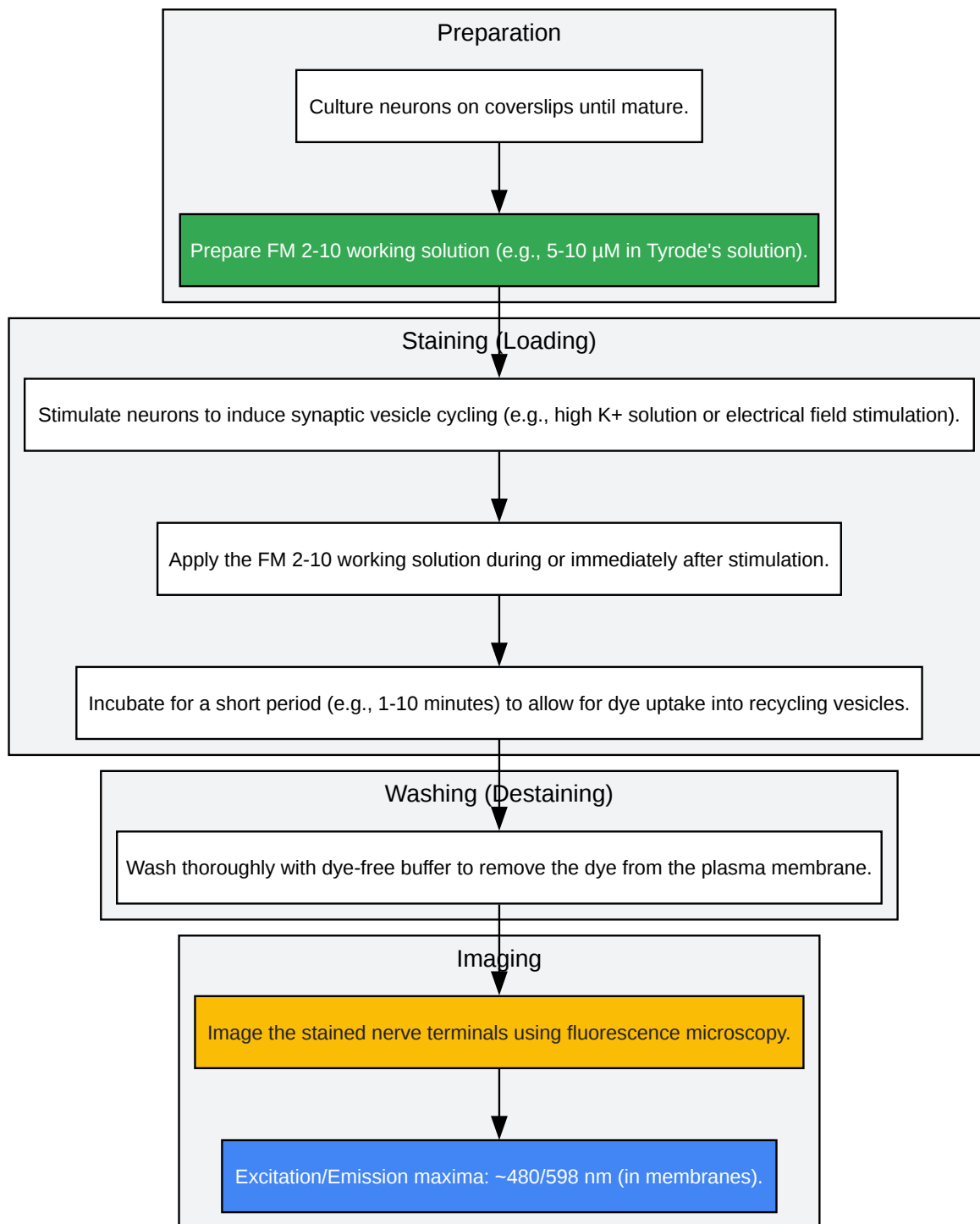
Preparation of FM 2-10 Stock and Working Solutions

Solution	Preparation Steps
10 mM Stock Solution	Dissolve 1 mg of FM 2-10 in 180 μ L of high-purity water or DMSO. Store stock solutions at -20°C, protected from light. Stock solutions are generally stable for several months.[9]
Working Solution	Dilute the stock solution to the desired final concentration in a suitable physiological buffer (e.g., Tyrode's solution, HEPES-buffered saline). A typical working concentration for neuronal staining is in the range of 2.5-40 μ M.[10][11]

General Protocol for Staining Cultured Neurons

This protocol provides a general guideline for staining synaptic vesicles in cultured neurons. The optimal conditions may vary depending on the specific cell type and experimental goals.

Experimental Workflow:



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Caption: General experimental workflow for staining neurons with **FM 2-10**.

Detailed Steps:

- Preparation: Prepare the **FM 2-10** working solution at the desired concentration in a physiological buffer. Ensure cultured neurons on coverslips are healthy and at the appropriate stage of development.
- Staining (Loading):
 - To load the dye into recycling synaptic vesicles, neuronal activity must be stimulated. This can be achieved by:
 - High Potassium Depolarization: Exposing the neurons to a high K⁺ solution (e.g., 90 mM KCl) for 1-2 minutes in the presence of the **FM 2-10** working solution.
 - Electrical Field Stimulation: Applying electrical pulses (e.g., 10-30 Hz for 30-60 seconds) in the presence of the dye.
 - The dye is then allowed to be taken up by endocytosing vesicles.
- Washing (Destaining): After stimulation, it is crucial to thoroughly wash the preparation with a dye-free buffer for 5-10 minutes to remove the dye that is non-specifically bound to the plasma membrane.^[10] This ensures that the remaining fluorescence is primarily from the dye trapped within the internalized vesicles.
- Imaging: The stained nerve terminals can then be visualized using a fluorescence microscope equipped with appropriate filters for the excitation and emission wavelengths of **FM 2-10** (in membranes, Ex/Em ~480/598 nm).^[3] Images can be acquired before, during, and after stimulation to study the dynamics of vesicle release (destaining).

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References

- 1. biotium.com [biotium.com]
- 2. docs.aatbio.com [docs.aatbio.com]
- 3. biotium.com [biotium.com]
- 4. Biotium SynaptoGreen C2, Quantity: Each of 1 | Fisher Scientific [fishersci.com]
- 5. biotium.com [biotium.com]
- 6. FM™ 2-10 (N-(3-Triethylammoniumpropyl)-4-(4-(Diethylamino)styryl)Pyridinium Dibromide) 5 mg [thermofisher.com]
- 7. web.mit.edu [web.mit.edu]
- 8. researchgate.net [researchgate.net]
- 9. MM 2-10 [N-(3-Triethylammoniumpropyl)-4-(4-(diethylamino)styryl)pyridinium dibromide] | AAT Bioquest [aatbio.com]
- 10. Examination of Synaptic Vesicle Recycling Using FM Dyes During Evoked, Spontaneous, and Miniature Synaptic Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 11. scispace.com [scispace.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling FM 2-10]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1148110#personal-protective-equipment-for-handling-fm-2-10]

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